

Essential Safety and Operational Protocols for Handling ST-198

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Compound of Interest

Compound Name: ST 198

Cat. No.: B1682475

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For researchers, scientists, and drug development professionals working with ST-198, a potent dopamine D3 receptor antagonist, stringent adherence to safety protocols is paramount to ensure personal safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE), handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

Given that ST-198 is a research chemical with potential pharmacological activity, it should be handled with care to avoid accidental exposure. The following table summarizes the recommended PPE for handling ST-198 in a laboratory setting.^{[1][2][3]}

PPE Component	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves, powder-free. Consider double-gloving for enhanced protection. ^[1]	Prevents skin contact and absorption of the chemical.
Eye Protection	Chemical-resistant safety goggles with side shields.	Protects eyes from splashes and airborne particles. ^[1]
Body Protection	A lab coat that covers the arms and closes securely in the front. For procedures with a higher risk of splashing, an impermeable gown is recommended.	Protects skin and clothing from contamination.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to avoid inhalation. For situations where a fume hood is not feasible, a fit-tested N95 or higher-rated respirator should be considered.	Minimizes the risk of inhaling the compound.
Foot Protection	Closed-toe shoes.	Protects feet from spills.

Operational and Disposal Plans

Safe handling and disposal of ST-198 are critical to prevent contamination and environmental hazards.

Handling and Storage

Handling:

- Always handle ST-198 in a designated area, away from general laboratory traffic.

- Avoid the formation of dust and aerosols.
- Use dedicated equipment (spatulas, weighing paper, etc.) and clean it thoroughly after use.
- Do not eat, drink, or smoke in the area where ST-198 is handled.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage:

- Store ST-198 in a tightly sealed, clearly labeled container.
- Keep the container in a cool, dry, and well-ventilated place, away from incompatible materials.
- Access to the storage area should be restricted to authorized personnel.

Spill and Exposure Procedures

Scenario	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spill	Wearing appropriate PPE, gently cover the spill with an absorbent material. Collect the material into a sealed container for disposal. Clean the spill area with a suitable solvent.
Large Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety department for assistance.

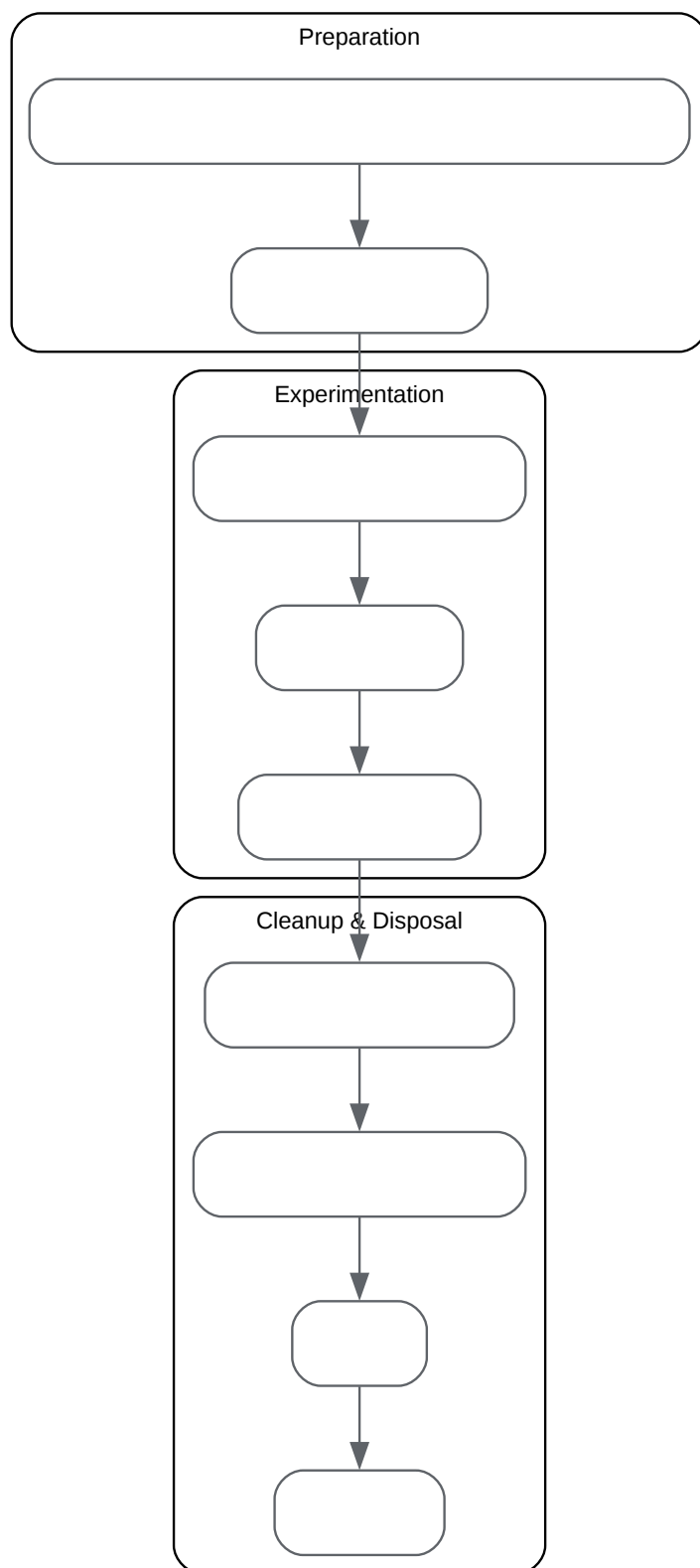
Disposal Plan

All waste containing ST-198, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.

- Collect all waste in a designated, sealed, and clearly labeled hazardous waste container.
- Dispose of the waste through your institution's certified hazardous waste disposal program, following all local, state, and federal regulations.

Experimental Workflow for Handling ST-198

The following diagram illustrates a standard workflow for safely handling ST-198 during a typical laboratory experiment.



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Caption: A typical experimental workflow for handling ST-198.

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References

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